

An In-depth Technical Guide to 2-Bromo-1,1-difluoroethane

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Compound of Interest

Compound Name: 2-Bromo-1,1-difluoroethane

Cat. No.: B1266208

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This guide provides a comprehensive overview of the core physicochemical properties of **2-Bromo-1,1-difluoroethane**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties of 2-Bromo-1,1-difluoroethane

2-Bromo-1,1-difluoroethane is a halogenated hydrocarbon with the chemical formula C₂H₃BrF₂.^{[1][2]} It is a colorless liquid at room temperature.^[2] The compound is also known by its CAS number 359-07-9.^{[1][2][3][4]}

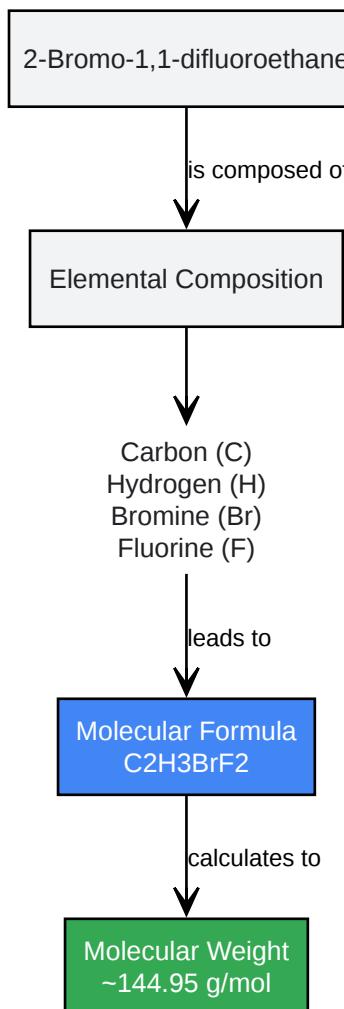
Quantitative Data Summary

The key quantitative properties of **2-Bromo-1,1-difluoroethane** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C2H3BrF2
Molecular Weight	144.95 g/mol [1] [2] [3] [5]
Density	1.824 g/mL at 18 °C [1]
Boiling Point	57 °C to 57.3 °C [1]
Melting Point	-74.9 °C to -75 °C [1]
Refractive Index	1.394 [1]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name, its elemental composition, and the resulting molecular formula and weight.



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References

- 1. Buy 2-Bromo-1,1-difluoroethane | 359-07-9 [smolecule.com]
- 2. Page loading... [wap.guidechem.com]
- 3. anaxlab.com [anaxlab.com]
- 4. calpaclab.com [calpaclab.com]

- 5. 2-Bromo-1,1-difluoroethane | C2H3BrF2 | CID 136186 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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